

Aderbasib experimental metastasis models

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aderbasib

CAS No.: 791828-58-5

Cat. No.: S547911

Get Quote

How to Proceed with Your Research

Despite the lack of readily available protocols, the search results do contain extensive information on modern experimental models for studying metastasis. You can use this general framework to design your own experiments should you be working with a similar compound.

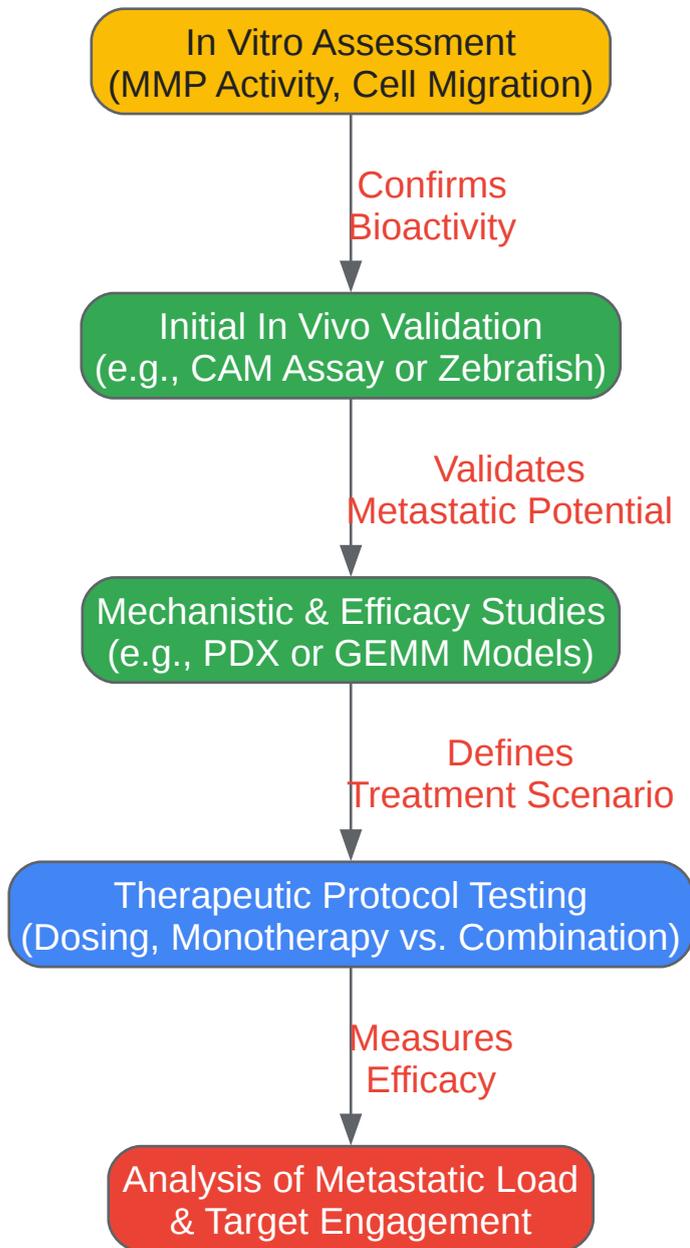
The table below summarizes some of the key in vivo models available for metastasis research, as detailed in the recent literature [1] [2].

Model Type	Key Characteristics	Applications in Metastasis Research
Patient-Derived Xenografts (PDX)	Implantation of human tumor tissue into immunocompromised mice; preserves original tumor characteristics [2].	Studying metastatic behavior, personalized therapy testing, and biomarker discovery [2].
Genetically Engineered Mouse Models (GEMMs)	Genetically modified mice that develop spontaneous tumors and metastases [2].	Investigating tumor initiation, progression, and metastasis in an immune-competent environment [1].
Chick Chorioallantoic Membrane (CAM) Assay	Tumor cells grafted onto the vascular-rich membrane of a chick embryo [1] [2].	Studying tumor cell invasion, angiogenesis, and interactions

Model Type	Key Characteristics	Applications in Metastasis Research
		with blood vessels (intravasation) [1].
Zebrafish Model	Transparent embryos allow for direct visualization of cancer cell dissemination [2].	Real-time observation of cancer cell migration, invasion, extravasation, and drug screening [2].

Experimental Workflow for Metastasis Studies

To help conceptualize your project, here is a general workflow for evaluating an anti-metastatic compound like **Aderbasib** in a preclinical setting. This diagram integrates the models mentioned above into a logical sequence.



[Click to download full resolution via product page](#)

Suggestions for Finding Specific Data

To continue your research on **Aderbasib**, you could try the following:

- **Search Clinical Trial Registries:** Check databases like ClinicalTrials.gov for archived records of **Aderbasib** (INCB7839) trials, which may contain references to published results or methodologies.

- **Consult Older Literature:** Since the drug was shelved in 2011, the most detailed experimental data will likely be in scientific papers published between 2005 and 2012.
- **Explore Similar Compounds:** Consider investigating preclinical data on other ADAM10/ADAM17 inhibitors that are still in development, as their experimental models could be highly relevant and more readily available.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Epithelial-to-mesenchymal transition (EMT) and cancer metastasis ... [molecular-cancer.biomedcentral.com]
2. Frontiers | Approaches to modeling cancer metastasis : from bench to... [frontiersin.org]

To cite this document: Smolecule. [Aderbasib experimental metastasis models]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547911#aderbasib-experimental-metastasis-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com